

A Technical Guide to the CMD178 Passive Double-Balanced Mixer Topology

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the **CMD178**, a passive double-balanced mixer, with a focus on its core topology, performance characteristics, and the experimental protocols for its characterization. This document is intended for researchers, scientists, and professionals in drug development who utilize high-frequency mixing components in their instrumentation and systems.

Introduction to Passive Double-Balanced Mixers

In the realm of radio frequency (RF) and microwave engineering, the double-balanced mixer is a crucial component for frequency conversion.[1][2] The "double-balanced" designation indicates that both the local oscillator (LO) and RF input signals are applied to differential circuits, effectively "balancing out" or canceling these input signals and their associated noise and harmonics from the intermediate frequency (IF) output.[2] This topology offers significant advantages, including superior isolation between the RF, LO, and IF ports, reduced spurious products, and improved linearity compared to single-balanced or unbalanced mixer designs.[1]

The **CMD178** is a gallium arsenide (GaAs) monolithic microwave integrated circuit (MMIC) that embodies the passive double-balanced mixer topology.[4][5][6] Being a passive mixer, it utilizes diodes as the non-linear elements for frequency mixing and does not require an external DC power source for operation.[7] This results in a device with low power consumption, high

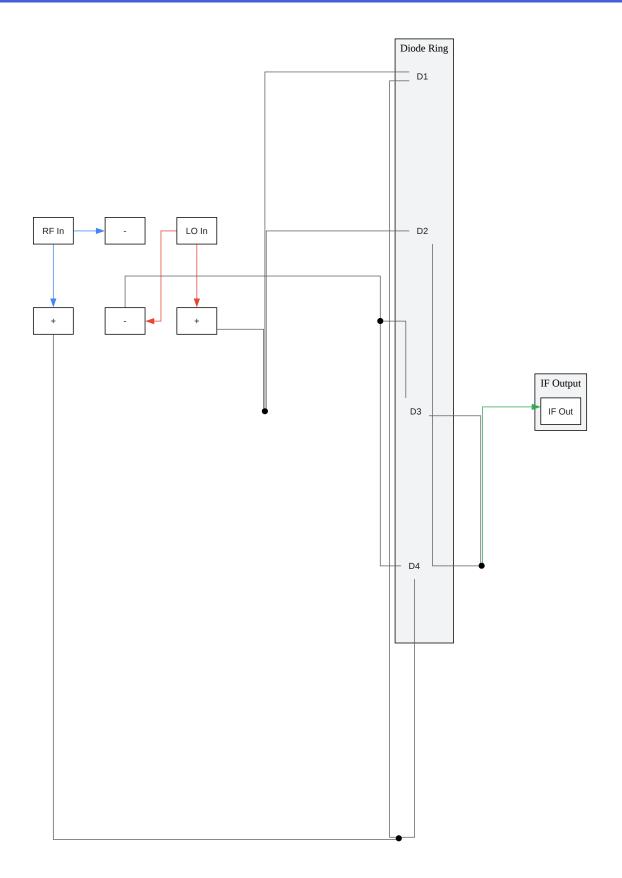


reliability, and a wide dynamic range. The **CMD178** is designed for frequency up- and down-conversion applications, particularly in the 11 to 21 GHz frequency range.[4][5][6]

The CMD178: Core Topology and Signaling Pathway

The fundamental architecture of the **CMD178** is centered around a quad-diode ring and two baluns (balanced-to-unbalanced transformers).[1][3] The baluns are essential for converting the single-ended RF and LO input signals into the differential signals required to drive the diode ring.





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Figure 1: Simplified signaling pathway of a passive double-balanced mixer.



Operational Description:

- RF and LO Inputs: The RF and LO signals are fed into their respective baluns.
- Differential Conversion: The baluns convert the single-ended inputs into balanced (differential) signals. This means for each input, two outputs are generated that are 180 degrees out of phase with each other.
- Diode Switching: The high-level LO signal acts as a switch, rapidly turning the diodes in the ring on and off.[1] When the LO signal is in its positive half-cycle, two of the diodes will be forward-biased, and when it's in its negative half-cycle, the other two diodes will be forward-biased.
- Mixing Action: The switching action of the diode ring effectively multiplies the RF signal by the LO signal. This multiplication in the time domain is equivalent to convolution in the frequency domain, resulting in the creation of sum and difference frequencies (fLO + fRF and fLO - fRF) at the IF port.
- IF Output: The desired IF signal, which is typically the sum or difference of the RF and LO frequencies, is extracted from the center taps of the baluns. The balanced nature of the circuit ensures that the fundamental LO and RF signals, as well as their even-order harmonics, are suppressed at the IF output.[1]

Performance Characteristics of the CMD178

The performance of the **CMD178** is characterized by several key parameters, which are summarized in the table below. The data is compiled from the official datasheets for the **CMD178** die and its packaged version, the **CMD178**C3.



Parameter	Typical Value (CMD178)	Typical Value (CMD178C3)	Units	Conditions
Frequency Range (RF & LO)	11 - 21	11 - 20	GHz	-
Frequency Range (IF)	DC - 6	DC - 6	GHz	-
Conversion Loss	6	6	dB	IF = 100 MHz, LO = +13 dBm
Noise Figure (SSB)	-	7	dB	IF = 100 MHz, LO = +13 dBm
LO to RF Isolation	45	45	dB	F = 15 GHz
LO to IF Isolation	45	45	dB	F = 15 GHz
RF to IF Isolation	26	26	dB	F = 15 GHz
Input P1dB	9	9	dBm	-
Input IP3	-	16	dBm	-
LO Drive Level	+9 (min)	+9 (min)	dBm	-

Data sourced from the CMD178 and CMD178C3 datasheets.

Experimental Protocols for Characterization

Accurate characterization of the **CMD178**'s performance is critical for its successful implementation in any system. The following sections detail the methodologies for measuring the key performance parameters.

Experimental Workflow Overview

The general workflow for characterizing a mixer like the **CMD178** involves a series of measurements, each requiring a specific equipment setup. A generalized experimental



workflow is depicted below.



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Figure 2: Generalized experimental workflow for mixer characterization.

Conversion Loss Measurement

Objective: To measure the efficiency of the mixer in converting the RF input signal to the IF output signal.

Equipment:

- Vector Network Analyzer (VNA) with frequency offset mode, or a Spectrum Analyzer and a Power Meter
- Two RF Signal Generators (for RF and LO signals)
- The CMD178 device under test (DUT) mounted on a suitable test fixture
- 50 Ω terminations
- Low-pass filter (at the IF port)

Methodology:

- Setup:
 - Connect one signal generator to the LO port of the **CMD178** and the other to the RF port.
 - Connect the IF port to the input of the spectrum analyzer or power meter through a lowpass filter. The filter is used to reject unwanted output signals, ensuring only the desired IF frequency is measured.[1]
 - \circ Terminate any unused ports with a 50 Ω load.
- Signal Configuration:
 - Set the LO signal generator to the desired LO frequency and power level (e.g., +13 dBm).
 - Set the RF signal generator to the desired RF frequency and a power level well within the linear operating range of the mixer (e.g., -10 dBm).



- Measurement:
 - Measure the power of the RF input signal at the input of the mixer (PRF).
 - Measure the power of the desired IF output signal (either fLO + fRF or fLO fRF) at the output of the mixer (PIF).
- Calculation:
 - Conversion Loss (dB) = PRF (dBm) PIF (dBm).

Isolation Measurement

Objective: To measure the degree of signal leakage between the mixer's ports.

Equipment:

- Vector Network Analyzer (VNA) or a Spectrum Analyzer
- RF Signal Generator (for the LO signal)
- The CMD178 DUT
- 50 Ω terminations

Methodology:

- LO to RF Isolation:
 - Apply the nominal LO signal to the LO port.
 - Connect the RF port to the VNA or spectrum analyzer.
 - Terminate the IF port with a 50 Ω load.
 - Measure the signal level at the RF port at the LO frequency. The difference between the applied LO power and the measured power at the RF port is the LO-to-RF isolation in dB.
- LO to IF Isolation:



- Apply the nominal LO signal to the LO port.
- Connect the IF port to the VNA or spectrum analyzer.
- \circ Terminate the RF port with a 50 Ω load.
- Measure the signal level at the IF port at the LO frequency. The difference between the applied LO power and the measured power at the IF port is the LO-to-IF isolation in dB.[1]
- RF to IF Isolation:
 - Apply a known RF signal to the RF port.
 - Connect the IF port to the VNA or spectrum analyzer.
 - Terminate the LO port with a 50 Ω load.
 - Measure the signal level at the IF port at the RF frequency. The difference between the applied RF power and the measured power at the IF port is the RF-to-IF isolation in dB.

Third-Order Intercept Point (IP3) Measurement

Objective: To characterize the linearity of the mixer by determining the theoretical point where the power of the third-order intermodulation products equals the power of the fundamental output signal.

Equipment:

- Spectrum Analyzer
- Two RF Signal Generators (for the two-tone RF input)
- A third RF Signal Generator (for the LO signal)
- Power Combiner
- The CMD178 DUT
- 50 Ω terminations



Methodology:

Setup:

- Combine the outputs of the two RF signal generators using a power combiner. These two signals will form the two-tone RF input.
- Connect the output of the power combiner to the RF port of the CMD178.
- Connect the third signal generator to the LO port.
- Connect the IF port to the spectrum analyzer.

• Signal Configuration:

- Set the two RF signal generators to produce signals of equal power (Pin) at slightly different frequencies (f1 and f2) that are close to each other.
- Set the LO signal generator to the desired LO frequency and power level.

Measurement:

- On the spectrum analyzer, observe the IF output spectrum. You will see the two fundamental tones at fIF1 and fIF2, and the third-order intermodulation (IMD3) products at 2fIF1 - fIF2 and 2fIF2 - fIF1.
- Measure the power of one of the fundamental tones (Pout) and the power of the corresponding IMD3 product (PIMD3).

Calculation:

- The difference in power is $\Delta P = Pout (dBm) PIMD3 (dBm)$.
- The Output Third-Order Intercept Point (OIP3) is calculated as: OIP3 (dBm) = Pout (dBm) + $\Delta P / 2$.
- The Input Third-Order Intercept Point (IIP3) is calculated by adding the conversion loss to the OIP3: IIP3 (dBm) = OIP3 (dBm) + Conversion Loss (dB).



Applications

The **CMD178**'s performance characteristics make it suitable for a variety of high-frequency applications, including:

- Electronic Warfare (EW) Systems: The wide bandwidth and high isolation are beneficial in hostile signal environments.[4]
- Ku-Band Radar: Its frequency range aligns with the requirements for Ku-band radar systems. [4]
- Satellite Communications: The low conversion loss and small size are advantageous for satellite payloads.
- Test and Measurement Equipment: The CMD178 can be used in the front-end of spectrum analyzers and other high-frequency measurement instruments.

Conclusion

The **CMD178** passive double-balanced mixer offers a high-performance solution for frequency conversion in the 11 to 21 GHz range. Its core topology, based on a quad-diode ring and optimized balun structures, provides excellent isolation and low conversion loss. Understanding the theoretical principles of its operation and the detailed experimental protocols for its characterization is essential for leveraging its full potential in demanding applications. The data and methodologies presented in this guide provide a comprehensive foundation for researchers and engineers working with this and similar high-frequency mixer components.

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